

Safe Disposal of JNJ-42165279 Dihydrochloride: A Procedural Guide

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Compound of Interest

Compound Name: JNJ-42165279 dihydrochloride

Cat. No.: B8295929

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This guide provides essential safety and logistical information for the proper disposal of **JNJ-42165279 dihydrochloride**, a compound intended for research use. The following procedures are designed to ensure the safety of laboratory personnel and compliance with standard chemical waste regulations.

Health and Safety Overview

JNJ-42165279 dihydrochloride should be handled with care, assuming it possesses hazards similar to other novel chemical entities until thoroughly characterized. Based on data from analogous dihydrochloride compounds, the following potential hazards should be considered:

Hazard Statement	GHS Classification
Harmful if swallowed	Acute toxicity, oral (Category 4)[1]
Causes skin irritation	Skin corrosion/irritation (Category 2)[1]
Causes serious eye irritation	Serious eye damage/eye irritation (Category 2A) [1][2]
May cause respiratory irritation	Specific target organ toxicity, single exposure (Category 3)[1]

Personal Protective Equipment (PPE): When handling **JNJ-42165279 dihydrochloride**, appropriate PPE, including a lab coat, safety glasses with side shields, and chemical-resistant

gloves, must be worn. All handling of the solid material or concentrated solutions should be performed in a certified chemical fume hood to avoid inhalation of dust or aerosols.

Disposal Protocol

The disposal of **JNJ-42165279 dihydrochloride** and its associated waste must adhere to local, state, and federal regulations. The following is a step-by-step guide for its proper disposal as a hazardous chemical waste.

Step 1: Waste Segregation

Proper segregation of chemical waste is critical to prevent dangerous reactions and ensure compliant disposal.

- Solid Waste:
 - Place unused or expired **JNJ-42165279 dihydrochloride** powder in its original container or a clearly labeled, sealed, and compatible waste container.
 - Contaminated materials such as weigh boats, pipette tips, and gloves should be collected in a designated, lined solid waste container.
- Liquid Waste:
 - Aqueous and organic solutions containing **JNJ-42165279 dihydrochloride** should be collected in separate, compatible, and clearly labeled liquid waste containers.
 - Do not mix with incompatible waste streams.

Step 2: Waste Container Labeling

All waste containers must be accurately and clearly labeled.

- Use a hazardous waste tag as soon as the first drop of waste is added.
- The label must include:
 - The words "Hazardous Waste."

- The full chemical name: "**JNJ-42165279 dihydrochloride**."
- An accurate estimation of the concentration.
- All other constituents in the container, including solvents and their approximate percentages.
- The date the waste was first added to the container.
- The responsible researcher's name and contact information.

Step 3: Storage of Waste

Waste containers must be stored safely pending pickup by Environmental Health and Safety (EHS) or a licensed waste management contractor.

- Keep waste containers securely sealed at all times, except when adding waste.
- Store containers in a designated satellite accumulation area (SAA) that is at or near the point of generation and under the control of the operator.
- Ensure secondary containment is in place to capture any potential leaks or spills.

Step 4: Scheduling Waste Pickup

- Once a waste container is full or you are finished with the process, schedule a pickup with your institution's EHS department.
- Do not allow waste to accumulate for extended periods.

Experimental Workflow for Disposal

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References

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